

Essential Safety and Handling Guide for Streptozocin (STZ)

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Compound of Interest

Compound Name: IV-275

Cat. No.: B12391325

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Disclaimer: The initial search for "**IV-275**" did not yield specific information for a chemical substance requiring a dedicated safety protocol. However, one search result indicated a toxicological data point (LD50 i.v. in mice of 275 mg/kg) for the compound Streptozocin (STZ), a substance commonly used by researchers, scientists, and drug development professionals. Given the context of your request, this guide provides comprehensive safety and handling information for Streptozocin. It is crucial to verify if "**IV-275**" is an internal identifier for Streptozocin within your institution.

Streptozocin (CAS # 18883-66-4) is an antineoplastic and antibiotic agent used in research to induce diabetes in laboratory animals.[1] It is a hazardous compound, classified as a suspected carcinogen, mutagen, and flammable solid, requiring strict adherence to safety protocols.[2][3][4]

Personal Protective Equipment (PPE)

Proper PPE is mandatory for all personnel handling Streptozocin. The following table summarizes the required equipment for various tasks.

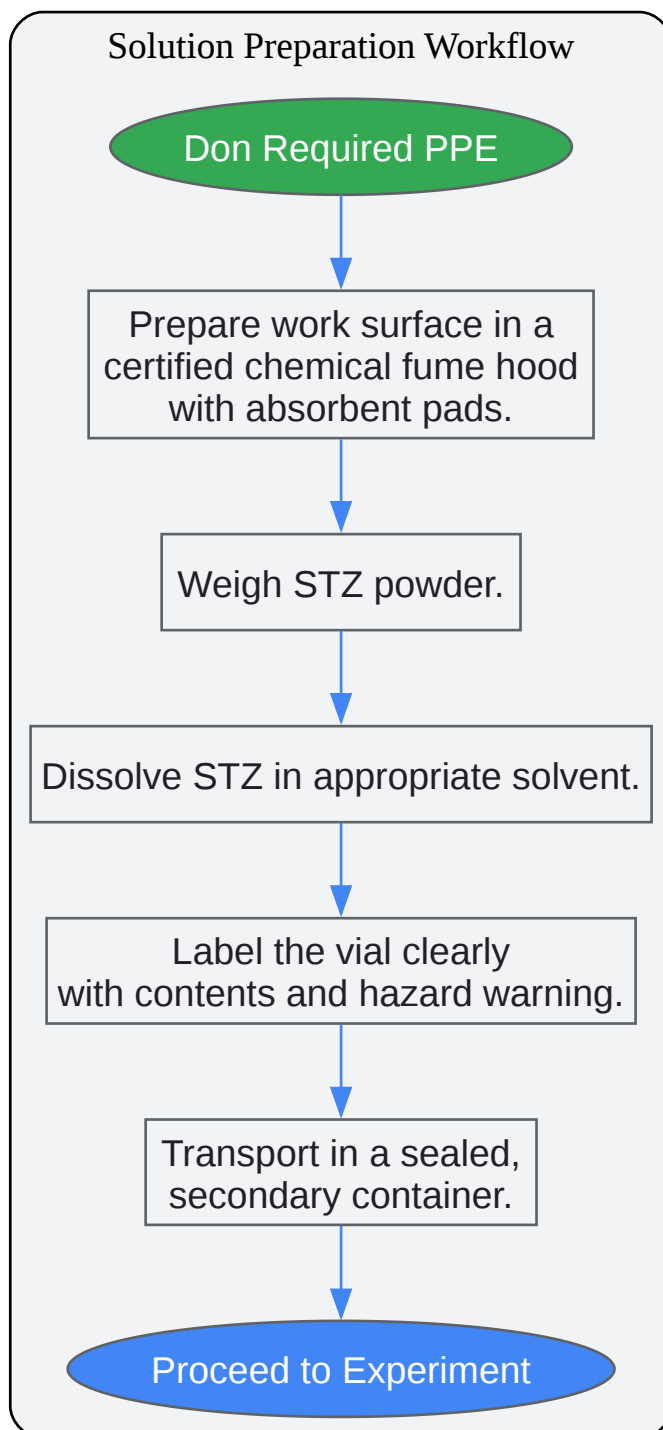
Task	Required Personal Protective Equipment
Handling STZ Powder (weighing, aliquoting)	Double nitrile gloves, disposable lab coat with closed front and cuffs, chemical safety goggles, and a face shield.[5] Work must be performed in a certified chemical fume hood or a Class II Type B biosafety cabinet.[5] If outside a fume hood, a NIOSH-approved respirator with a P100 filter is required.[6]
Preparing STZ Solutions	Double nitrile gloves, disposable lab coat, and safety glasses.[2] All preparations must be conducted within a chemical fume hood or biosafety cabinet.[5][6]
Administering STZ to Animals	Double nitrile gloves, a fluid-resistant or disposable gown, safety glasses, and shoe covers.[1] Puncture-resistant gloves should be worn over nitrile gloves during injections.[2] Injections should be performed in a biosafety cabinet or designated fume hood.[6]
Handling STZ-Treated Animals and Cages	Double nitrile gloves, lab coat, and safety glasses.[2] Animal cages and bedding are considered hazardous for at least 72 hours post-injection.[7]
Cleaning and Decontamination	Double nitrile gloves, lab coat, and safety glasses.[2] For large spills, additional PPE such as a respirator may be necessary.[8]

Operational Plans: Handling and Experimental Protocols

Adherence to strict procedural guidelines is essential to minimize exposure and ensure safety.

Preparation of Streptozocin Solution Workflow

The following diagram outlines the step-by-step process for safely preparing a Streptozocin solution for experimental use.



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Workflow for preparing Streptozocin solutions.

Experimental Protocol: Animal Dosing

- Preparation: All dosing solutions must be prepared inside a certified chemical fume hood.[6]
- Animal Handling: Animals should be appropriately restrained.[5] Injections must be administered within a Class II Type B Biosafety Cabinet or a designated fume hood.[6]
- Injection: Use safety-engineered syringes (e.g., Luer-lock) to prevent needle-stick injuries.[1] Do not recap needles; dispose of them immediately in a designated sharps container.[2][6]
- Post-Injection: Treated animals, their waste, and bedding are considered hazardous for a minimum of 48-72 hours after administration.[2][7] Cages must be clearly labeled with a "Chemical Hazard" sign.[2]

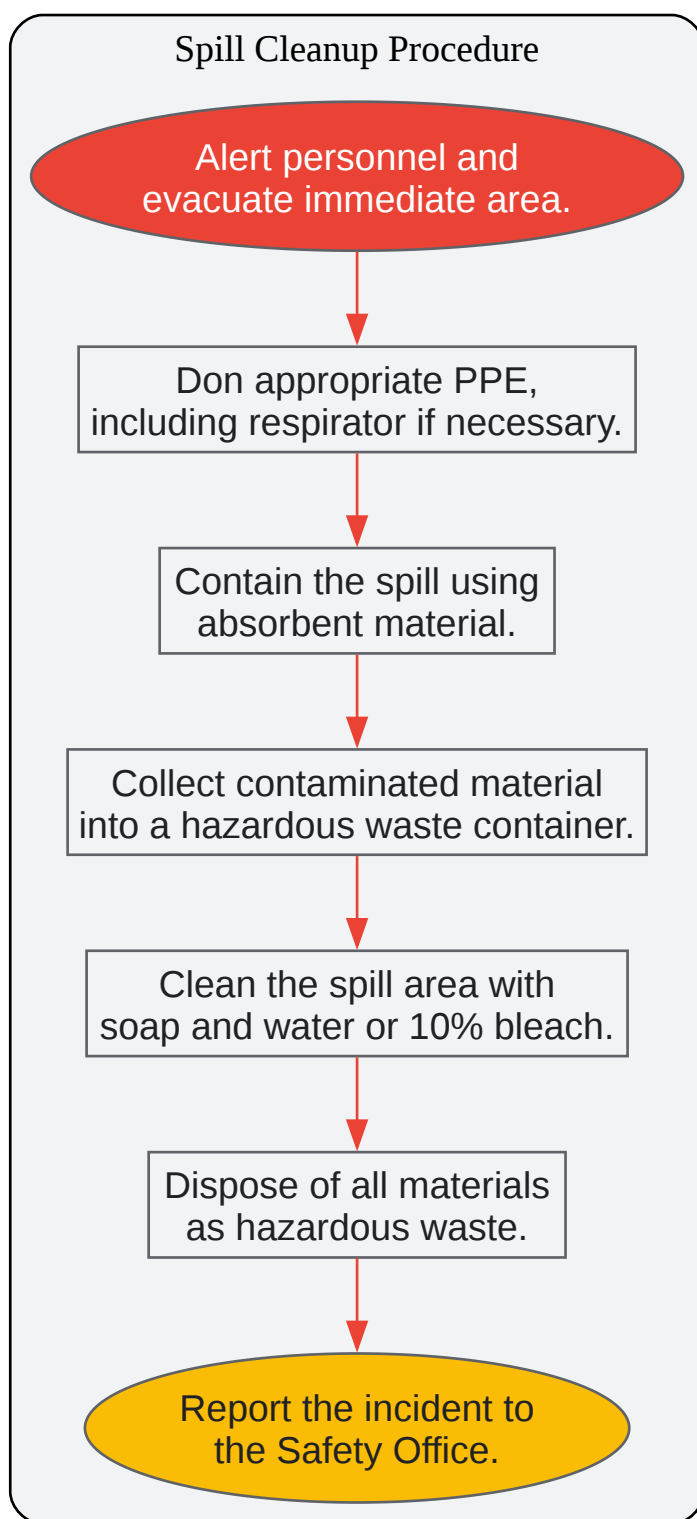
Disposal Plans

Proper disposal of Streptozocin and all contaminated materials is critical to prevent environmental contamination and accidental exposure.

Waste Type	Disposal Procedure
Unused STZ Powder/Solution	Dispose of as hazardous chemical waste in a properly labeled, sealed container. [6] [7]
Contaminated Lab Supplies (gloves, pads, vials)	Collect in a designated, sealed hazardous waste container (often a yellow waste bag/bin). [5] [7] Do not mix with regular trash.
Sharps (needles, syringes)	Place immediately into a puncture-resistant, labeled sharps container destined for incineration. [2] [6]
Animal Carcasses (within 72 hours of dosing)	Place in a chemotherapy waste bag, label with the protocol number, and dispose of via incineration. [7]
Contaminated Animal Bedding	Handle inside a biosafety cabinet. [7] The first cage change should occur no sooner than 3 days post-injection. [6] Bedding must be double-bagged and disposed of as hazardous waste for incineration. [5]

Decontamination and Spill Cleanup Workflow

Immediate and correct decontamination is vital in case of a spill. The following workflow outlines the necessary steps.



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Procedure for cleaning up a Streptozocin spill.

For reusable glassware, decontamination can be achieved by soaking in a 10% bleach solution for 24 hours.[5][6] Work surfaces should be cleaned with soap and water after removing absorbent materials.[6] All cleaning materials must be disposed of as hazardous waste.[6]

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